

An In-depth Technical Guide to the Synthesis of 3,9-dihydroxyphenanthrene

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Compound of Interest

Compound Name: Phenanthrene-3,9-diol

Cat. No.: B15368849

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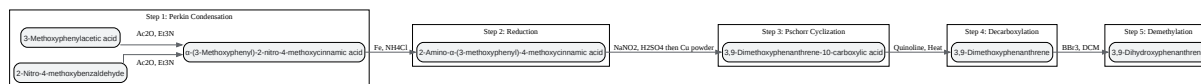
This technical guide provides a comprehensive overview of a robust synthetic pathway to obtain 3,9-dihydroxyphenanthrene, a molecule of interest in medicinal chemistry and materials science. The described methodology is based on established organic reactions, ensuring reproducibility and scalability. This document details the necessary experimental protocols, presents quantitative data in a clear format, and includes visualizations of the synthetic workflow.

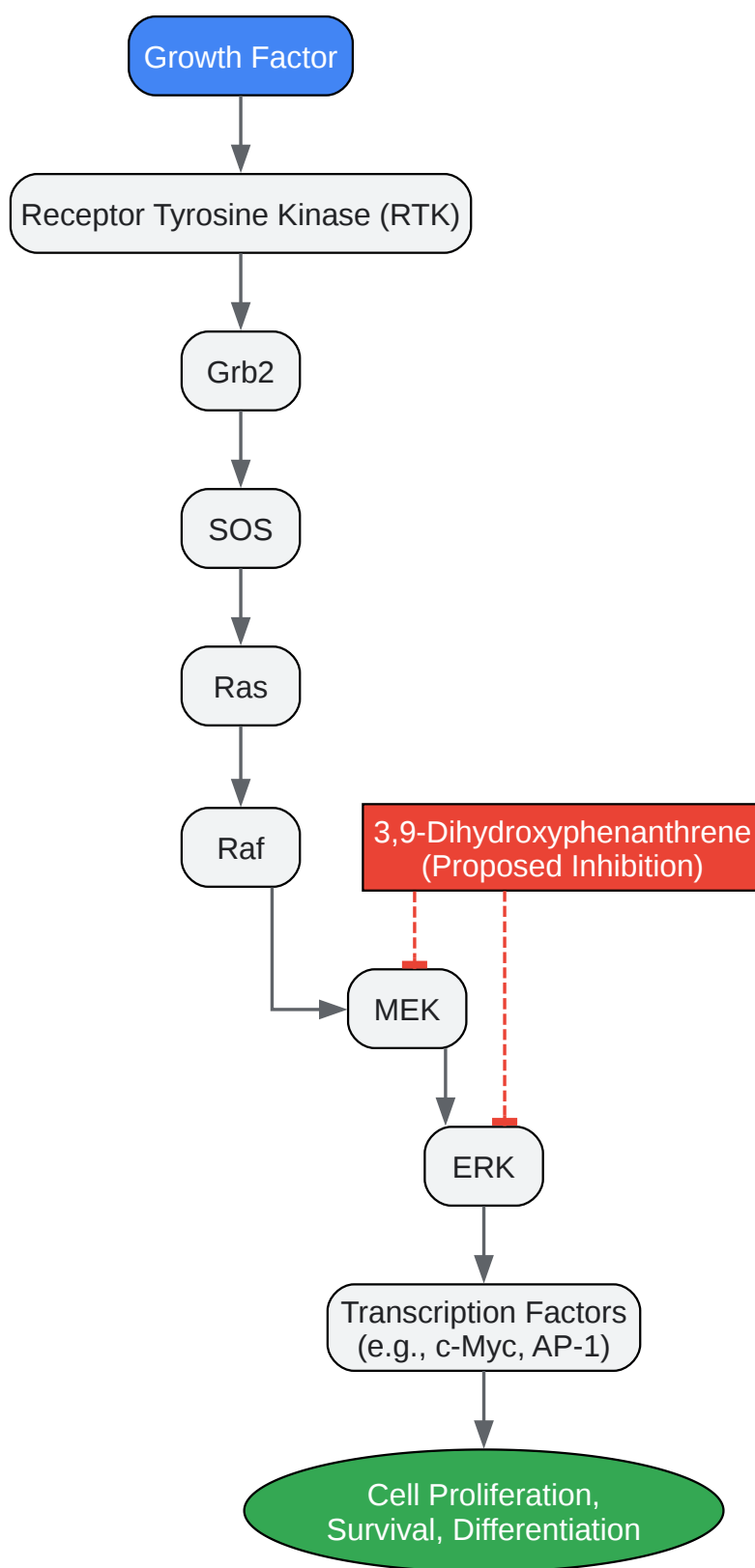
Synthetic Strategy Overview

The synthesis of 3,9-dihydroxyphenanthrene is most effectively achieved through a multi-step sequence commencing with the construction of a substituted stilbene backbone, followed by the formation of the phenanthrene core, and concluding with the deprotection of hydroxyl groups. The chosen strategy involves three key transformations:

- **Perkin Condensation:** To create the α -phenylcinnamic acid scaffold, which serves as the precursor to the stilbene.
- **Pschorr Cyclization:** An intramolecular radical cyclization to form the tricyclic phenanthrene ring system.
- **Demethylation:** Cleavage of methyl ethers to unveil the target dihydroxy functionality.

This approach allows for the precise placement of substituents on the phenanthrene core. The overall synthetic workflow is depicted below.





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